Dosimetric Data for Cesium-132 Exposure: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Cesium-132*
CAS No.:	*15758-03-9*
Cat. No.:	*B1239939*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the dosimetric data for **Cesium-132** (^{132}Cs), a radionuclide of interest in various research and medical applications. The information compiled herein is intended to support radiation protection programs, facilitate accurate dose assessments, and provide essential data for professionals in drug development and related scientific fields. This document summarizes the key decay characteristics, dose coefficients for internal exposure, and the experimental methodologies used to obtain these data.

Physical and Decay Characteristics of **Cesium-132**

Cesium-132 is a radioactive isotope of cesium with a half-life of 6.479 days.[1] It undergoes decay through three primary modes: electron capture (EC), positron emission (β+), and beta-minus (β-) decay.[1] The majority of its decay, approximately 98.1%, is through electron capture and positron emission to Xenon-132 (^{132}Xe).[1] The remaining 1.87% of decays occur via beta-minus emission to Barium-132 (^{132}Ba).[1] The complex decay scheme of ^{132}Cs results in the emission of a variety of charged particles and photons, which are critical for dosimetric calculations.

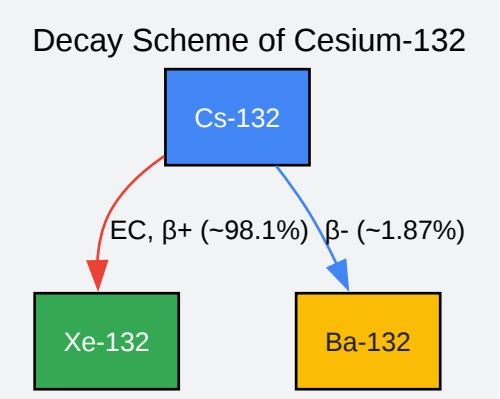
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A summary of the key physical and decay characteristics of **Cesium-132** is presented in Table 1.

Table 1: Physical and Decay Characteristics of **Cesium-132**

Parameter	Value	Reference
Half-life ($T_{1/2}$)	6.479 days	[1]
Decay Modes	Electron Capture (EC), β+, β-	[1]
Primary Decay Products	^{132}Xe (~98.1%), ^{132}Ba (~1.87%)	[1]
Mean Electron Energy per Nuclear Transformation	0.0143 MeV	[1]
Mean Photon Energy per Nuclear Transformation	0.71512 MeV	[1]

The decay of **Cesium-132** can be visualized through the following decay scheme diagram:



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Figure 1: Decay Scheme of **Cesium-132**

Internal Dose Coefficients for **Cesium-132**

Internal dose coefficients, expressed in Sieverts per Becquerel (Sv/Bq), are essential for calculating the committed effective dose from the intake of a radionuclide. These coefficients are dependent on the route of intake (inhalation or ingestion) and the age of the individual. The

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International Commission on Radiological Protection (ICRP) provides authoritative data on dose coefficients.

Inhalation Dose Coefficients

The committed effective dose coefficients for the inhalation of **Cesium-132** are provided for different age groups. These values are based on the ICRP's human respiratory tract model and biokinetic models for cesium.

Table 2: Inhalation Dose Coefficients for **Cesium-132**

Age Group	Committed Effective Dose per Unit Intake (Sv/Bq)
3 months	1.1E-09
1 year	7.1E-10
5 years	4.6E-10
10 years	3.2E-10
15 years	2.5E-10
Adult	2.2E-10

Source: Adapted from data based on ICRP publications.

Ingestion Dose Coefficients

The committed effective dose coefficients for the ingestion of **Cesium-132** are detailed in ICRP Publication 72.[1][2] This publication provides a comprehensive compilation of dose coefficients for members of the public across various age groups. For specific values, users are directed to consult this primary source.

Table 3: Ingestion Dose Coefficients for **Cesium-132**

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Age Group	Committed Effective Dose per Unit Intake (Sv/Bq)
3 months	Refer to ICRP Publication 72
1 year	Refer to ICRP Publication 72
5 years	Refer to ICRP Publication 72
10 years	Refer to ICRP Publication 72
15 years	Refer to ICRP Publication 72
Adult	Refer to ICRP Publication 72

Source: ICRP Publication 72, "Age-dependent Doses to Members of the Public from Intake of Radionuclides: Part 5."[1][2]

Experimental Protocols for Determining Biokinetics and Dosimetry

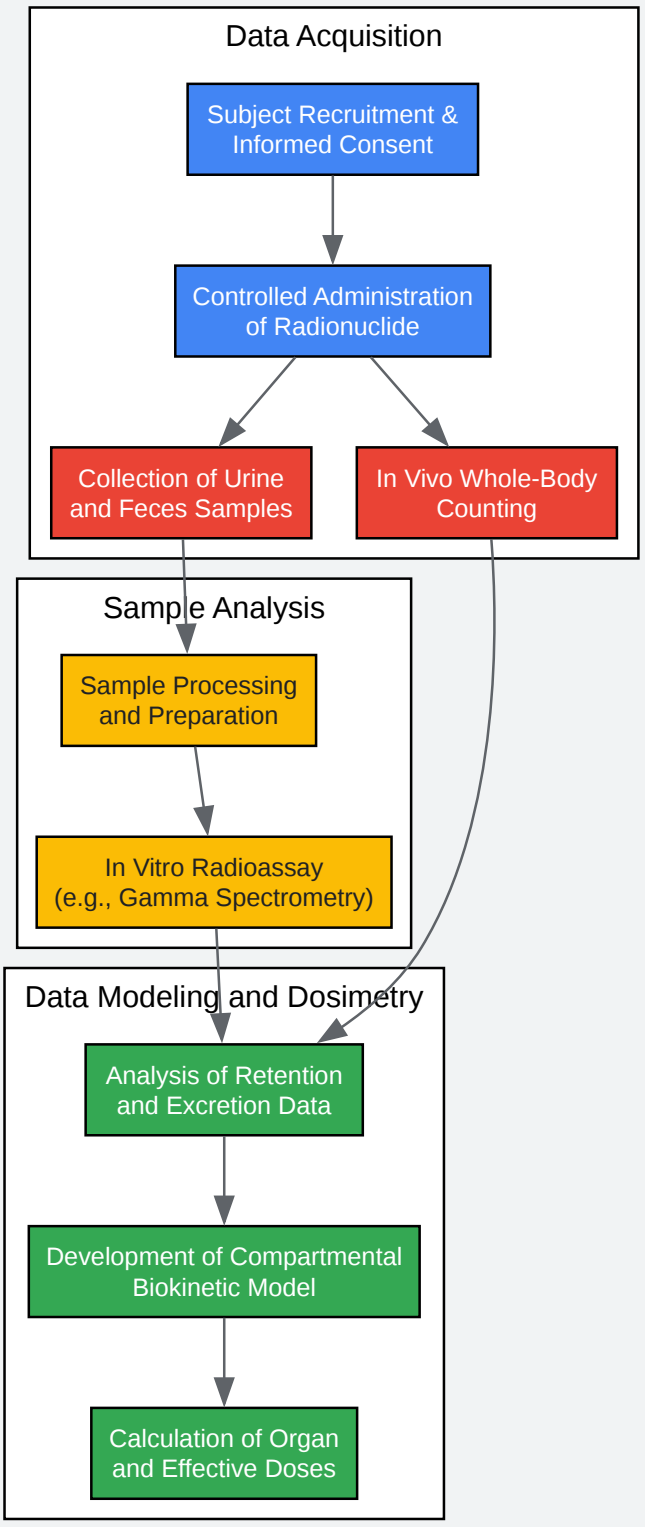
The determination of internal dose from radionuclides relies on a thorough understanding of their biokinetics, which describes the uptake, distribution, retention, and excretion of the substance in the body. The experimental protocols to derive biokinetic models for cesium isotopes generally involve a combination of in vivo and in vitro measurements.

Generalized Experimental Workflow

A generalized workflow for an experimental study to determine the biokinetics of a radionuclide like **Cesium-132** is illustrated in the following diagram.

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Generalized Experimental Workflow for Biokinetic Studies



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